

4-Aminobenzoyl Chloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 4-Aminobenzoyl chloride

Cat. No.: B098679

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Introduction

4-Aminobenzoyl chloride is a valuable bifunctional molecule utilized as a key intermediate in the synthesis of a wide range of pharmaceuticals, polymers, and dyes. Its utility is derived from the presence of both a reactive acyl chloride and a nucleophilic amino group. However, this inherent reactivity also contributes to its instability, particularly its susceptibility to hydrolysis. This technical guide provides an in-depth overview of the stability profile of **4-aminobenzoyl chloride**, recommended storage conditions, and methodologies for its analysis.

Chemical Properties

A summary of the key chemical properties of **4-aminobenzoyl chloride** is presented below.

Property	Value
CAS Number	16106-38-0
Molecular Formula	C ₇ H ₆ ClNO
Molecular Weight	155.58 g/mol
Appearance	White to light yellow solid
Melting Point	71-74 °C
Boiling Point	202-205 °C at 140 hPa

Stability Profile

The primary factor governing the stability of **4-aminobenzoyl chloride** is its extreme sensitivity to moisture. The presence of the electron-donating amino group at the para position increases the electron density on the carbonyl carbon, making it highly susceptible to nucleophilic attack by water, leading to rapid hydrolysis.^[1]

Quantitative Stability Data

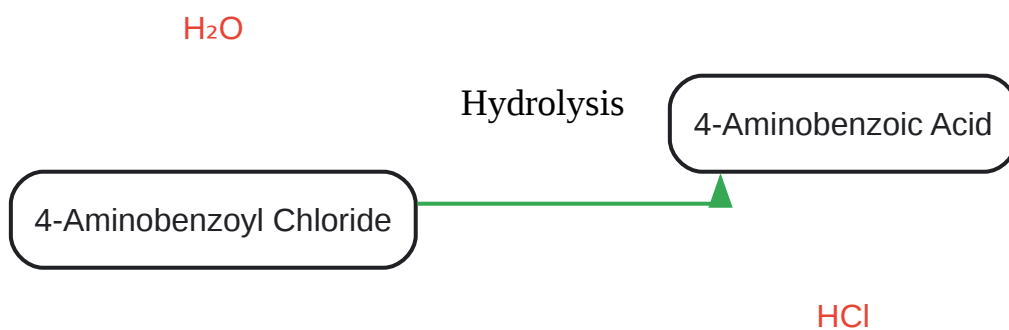
Limited quantitative data on the stability of **4-aminobenzoyl chloride** is available in the public domain. However, a key study highlights its rapid degradation in the presence of water.

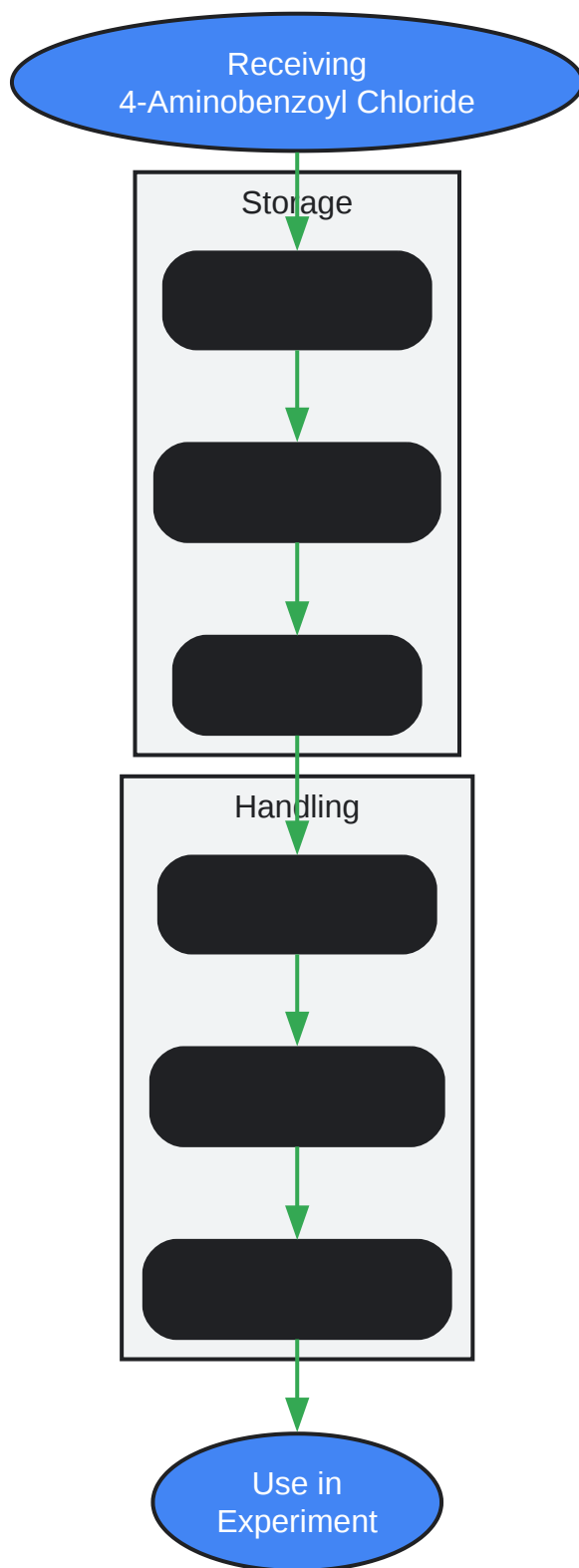
Condition	Parameter	Value	Reference
Aqueous THF solution at 25°C	Half-life (t _{1/2})	12 minutes	^[1]

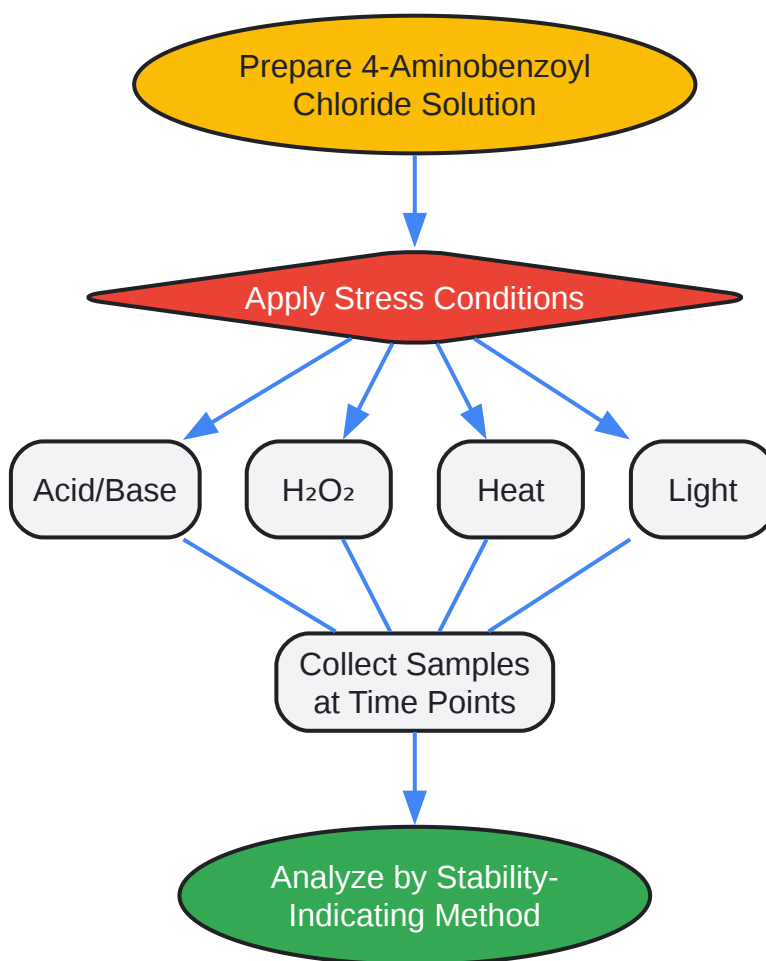
This rapid hydrolysis underscores the critical need for anhydrous conditions during handling and storage. The stability of solid **4-aminobenzoyl chloride** under controlled temperature and humidity over extended periods has not been extensively reported and would require experimental determination.

Degradation Pathways

The principal degradation pathway for **4-aminobenzoyl chloride** is hydrolysis, which results in the formation of 4-aminobenzoic acid and hydrochloric acid.^[2]







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References

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- 2. 4-Aminobenzoyl chloride | 16106-38-0 | Benchchem [benchchem.com]
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